

Application Notes and Protocols for PD 165929

Administration in Mice

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Compound of Interest

Compound Name: PD 165929

Cat. No.: B1679121

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These application notes provide detailed protocols for the preparation and administration of **PD 165929**, a selective non-peptide neuromedin-B (NMB) receptor antagonist, in mouse models. The provided dosage recommendations are based on in vivo studies of structurally and functionally similar NMB receptor antagonists.

Data Presentation

Quantitative data for the administration of **PD 165929** and related compounds are summarized in the tables below for easy reference and comparison.

Table 1: Recommended Dosage and Administration of **PD 165929** in Mice (Inferred)

Compound	Dosage	Administration Route	Vehicle	Frequency	Application
PD 165929	1.2 mg/kg	Intraperitoneal (i.p.)	20% (w/v) HP- β -CD in sterile saline	Daily	Cancer xenograft models

Note: The dosage for **PD 165929** is inferred from in vivo studies of the closely related NMB receptor antagonist, PD 168368, which has been shown to inhibit breast cancer metastasis in mice at this concentration when administered intraperitoneally.

Table 2: Vehicle Preparation for Poorly Soluble Compounds

Vehicle Component	Concentration	Purpose
2-hydroxypropyl- β -cyclodextrin (HP- β -CD)	20% (w/v)	Solubilizing agent
Sterile Saline (0.9% NaCl)	q.s. to final volume	Isotonic vehicle

Experimental Protocols

Protocol 1: Preparation of PD 165929 Formulation

This protocol describes the preparation of a **PD 165929** solution suitable for intraperitoneal administration in mice, utilizing 2-hydroxypropyl- β -cyclodextrin (HP- β -CD) to enhance solubility.

Materials:

- **PD 165929** powder
- 2-hydroxypropyl- β -cyclodextrin (HP- β -CD)
- Sterile, pyrogen-free saline (0.9% NaCl)
- Sterile, pyrogen-free water
- Sterile 50 mL conical tubes
- Magnetic stirrer and stir bar
- 0.22 μ m sterile syringe filter

Procedure:

- Prepare the HP- β -CD Vehicle:
 - In a sterile 50 mL conical tube, weigh out the required amount of HP- β -CD to make a 20% (w/v) solution in sterile saline. For example, to prepare 10 mL of vehicle, add 2 g of HP- β -CD.

- Add sterile saline to the desired final volume (e.g., 10 mL).
- Add a sterile magnetic stir bar and place the tube on a magnetic stirrer. Stir until the HP- β -CD is completely dissolved. This may take approximately 1 hour.^[1]
- Sterile-filter the 20% HP- β -CD solution through a 0.22 μ m syringe filter into a new sterile tube.
- Prepare the **PD 165929** Dosing Solution:
 - Calculate the total amount of **PD 165929** required for the study based on the number of mice, their average weight, the dosage (1.2 mg/kg), and the injection volume (typically 100 μ L per 20 g mouse).
 - Weigh the calculated amount of **PD 165929** powder and add it to a sterile tube.
 - Add the appropriate volume of the sterile 20% HP- β -CD vehicle to achieve the final desired concentration.
 - Vortex the solution vigorously and then place it on a magnetic stirrer until the **PD 165929** is completely dissolved. Gentle warming in a water bath (37°C) may aid dissolution.
 - Visually inspect the solution to ensure there are no particulates.
 - Store the final dosing solution at 4°C, protected from light, for up to one week.

Protocol 2: Intraperitoneal (i.p.) Administration of PD 165929 in Mice

This protocol outlines the procedure for the safe and effective intraperitoneal injection of the prepared **PD 165929** solution into mice.

Materials:

- Prepared **PD 165929** dosing solution
- Appropriately sized syringes (e.g., 1 mL)

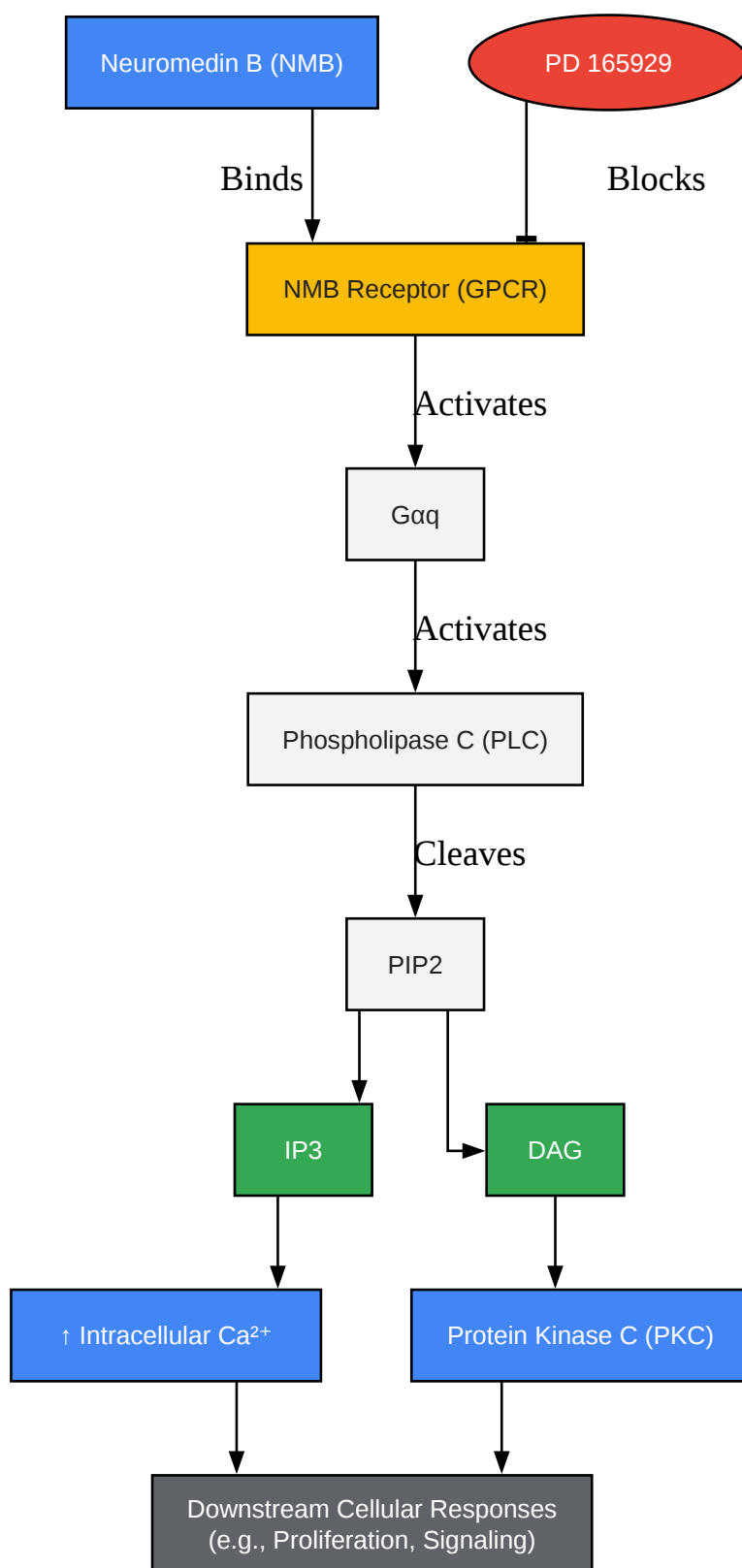
- Sterile needles (25-27 gauge)
- Mouse restraint device (optional)
- 70% ethanol

Procedure:

- Animal Preparation:
 - Gently restrain the mouse. For a one-person technique, scruff the mouse and allow its body to rest in the palm of your hand, securing the tail with your little finger. For a two-person technique, one person scruffs the mouse while the other performs the injection.
 - Tilt the mouse so its head is slightly lower than its hindquarters. This will help to move the abdominal organs away from the injection site.
- Injection:
 - Draw the calculated volume of the **PD 165929** solution into the syringe. Ensure there are no air bubbles.
 - Locate the injection site in the lower right quadrant of the mouse's abdomen. This is to avoid the cecum and urinary bladder.
 - Wipe the injection site with 70% ethanol.
 - Insert the needle at a 15-30 degree angle into the peritoneal cavity. You may feel a slight "pop" as the needle penetrates the peritoneum.
 - Gently aspirate to ensure the needle has not entered a blood vessel or organ. If blood or a colored fluid appears, discard the syringe and prepare a new one.
 - Slowly inject the solution.
 - Withdraw the needle and return the mouse to its cage.
- Post-injection Monitoring:

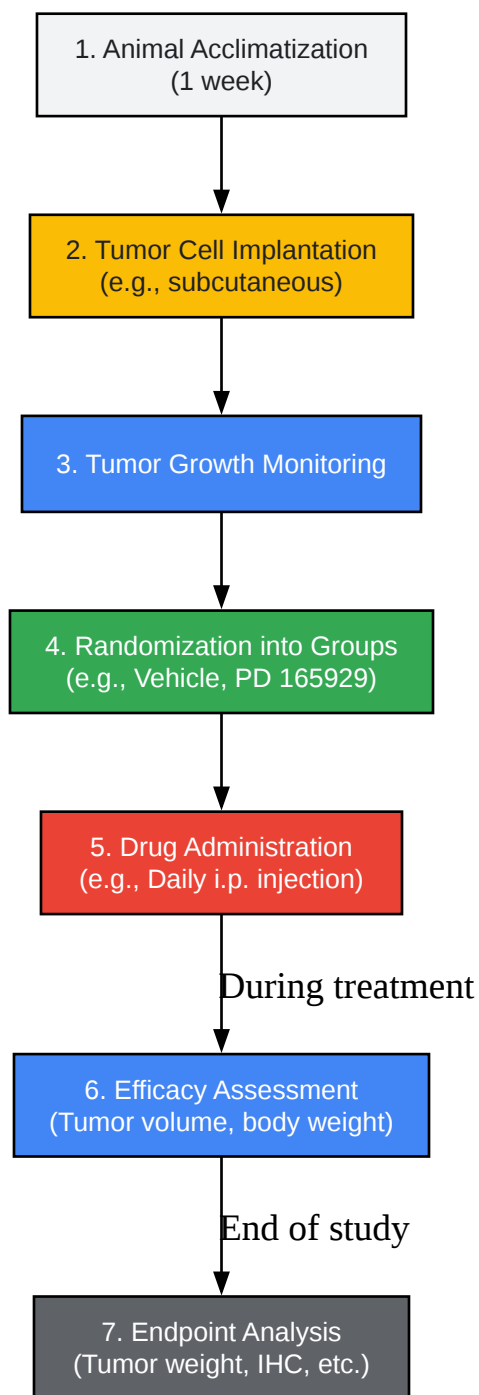
- Observe the mouse for several minutes after injection for any signs of distress, such as lethargy, abnormal posture, or respiratory difficulty.
- Monitor the mice daily for any adverse effects throughout the course of the study.

Mandatory Visualizations



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Caption: Neuromedin B signaling pathway and the inhibitory action of **PD 165929**.



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Caption: Experimental workflow for in vivo efficacy testing of **PD 165929** in a mouse xenograft model.

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References

- 1. A cyclodextrin formulation to improve use of the anesthetic tribromoethanol (Avertin®) - PMC [pmc.ncbi.nlm.nih.gov]
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